

IUPAC name for 4-Methylcyclohexanone

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Compound of Interest

Compound Name: 4-Methylcyclohexanone

CAS No.: 1331-22-2

Cat. No.: B1143403

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An In-depth Technical Guide to 4-Methylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-methylcyclohexanone**, a pivotal organic compound with significant applications in pharmaceutical synthesis, research, and various chemical industries. Its unique molecular structure and reactivity make it an indispensable building block for complex chemical syntheses.

Nomenclature and Structure

The compound with the CAS number 589-92-4 is systematically named according to IUPAC nomenclature.

- IUPAC Name: 4-methylcyclohexan-1-one[1]
- Synonyms: Tetrahydro-p-cresol, p-Methyl cyclohexanone[1][2]
- Molecular Formula: C₇H₁₂O[1][3]
- Molecular Weight: 112.17 g/mol [1][4]

- SMILES: CC1CCC(=O)CC1[\[1\]](#)
- InChI Key: VGVHNLRUAMRIEW-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

4-Methylcyclohexanone is a clear, colorless to light yellow liquid.[\[1\]](#)[\[5\]](#)[\[6\]](#) Its key physical and chemical properties are summarized below.

Property	Value	Source
Appearance	Clear colorless to pale yellow liquid	[3] [6]
Boiling Point	169-171 °C at 760 mmHg	[1] [3] [5]
Melting Point	-40.6 °C	[1]
Density	0.914 - 0.934 g/mL at 25 °C	[1] [3] [5]
Refractive Index	1.441 - 1.452 at 20 °C	[1] [7]
Vapor Pressure	1.5 mmHg	[1]
Solubility	Insoluble in water; soluble in oils	[1]
LogP	1.38 - 1.46	[1] [8]
Flash Point	48 °C (118.4 °F) - closed cup	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-methylcyclohexanone**.

Spectrum Type	Availability / Key Information	Source
^1H NMR	Spectrum available	[9]
^{13}C NMR	Spectrum available	[9]
Mass Spectrum (MS)	Electron Ionization (EI) spectrum available	[10]
Infrared (IR) Spectrum	Gas-phase spectrum available	[11]

Synthesis and Experimental Protocols

4-Methylcyclohexanone is a vital organic synthesis intermediate.[\[12\]](#) It can be synthesized through various methods, most commonly via the oxidation of 4-methylcyclohexanol.

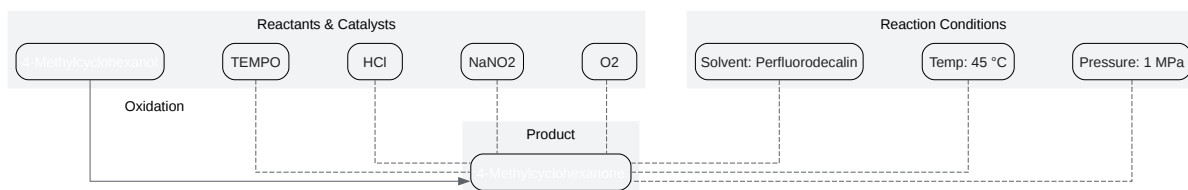
Protocol 1: Oxidation of 4-Methylcyclohexanol

This method employs a catalyst system involving TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) for the selective oxidation of the secondary alcohol.

Experimental Protocol:

- To a 500 mL autoclave, add 11.4 g of 4-methylcyclohexanol (a mixture of cis- and trans-isomers) and dissolve it in 200 mL of perfluorodecalin.[\[13\]](#)
- Add the following catalysts and reagents to the solution: 0.16 g of TEMPO, 1 mL of a 20 wt% hydrochloric acid solution, and 0.07 g of sodium nitrate.[\[13\]](#)
- Pressurize the autoclave with oxygen to 1 MPa and maintain a continuous feed.[\[13\]](#)
- Heat the mixture to 45 °C and stir vigorously for 30 minutes.[\[13\]](#)
- After the reaction is complete, cool the mixture and wash it with water.[\[13\]](#)
- Separate the organic phase and dry it over anhydrous sodium sulfate overnight.[\[13\]](#)

- Remove the organic solvent via distillation to yield the final product, **4-methylcyclohexanone**. The reported yield for this method is approximately 98.1%.^[13]



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Synthesis of **4-Methylcyclohexanone** via Oxidation.

Protocol 2: Synthesis from 1-methoxy-4-methyl-6-bromocyclohexane

This alternative synthetic route involves a multi-step process starting from a substituted cyclohexane derivative.

Experimental Protocol:

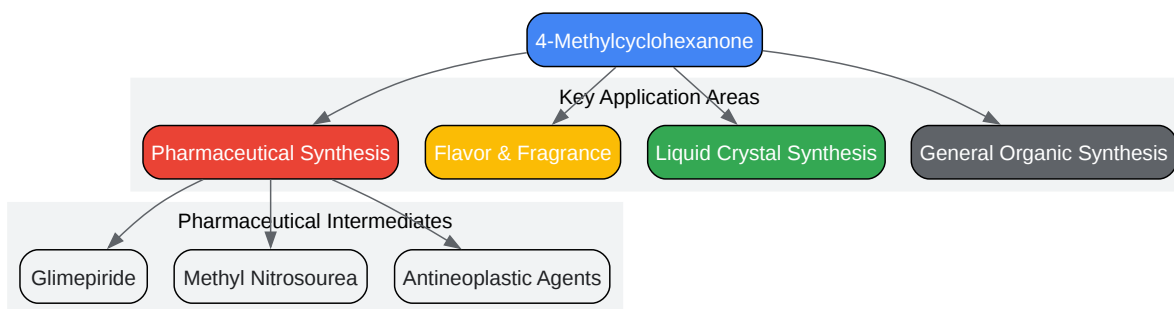
- In a reaction vessel, add 3 mol of 1-methoxy-4-methyl-6-bromocyclohexane to 900 mL of a 20% (w/w) sulfolane solution.^[14]
- Adjust the solution's temperature to 10 °C.^[14]
- Add a 10% (w/w) oxalic acid solution to adjust the pH of the mixture to 5.^[14]
- Add 6 mol of potassium peroxodisulfate to the reaction mixture and continue the reaction for 90 minutes.^[14]

- Increase the temperature to 20 °C and add 6 mol of a 15% (w/w) potassium chloride solution and 6 mol of ethylene glycol. Continue the reaction for 1 hour.[\[15\]](#)
- Allow the solution to separate into layers and isolate the oil layer.[\[15\]](#)
- Wash the oil layer first with a 50% (w/w) sodium nitrate solution for 30 minutes, followed by an 80% (w/w) solution for 20 minutes.[\[15\]](#)
- Recrystallize the product from an 85% (w/w) cyclohexanone solution.[\[15\]](#)
- Dehydrate the final product using anhydrous sodium sulfate to obtain pure **4-methylcyclohexanone**.[\[15\]](#)

Applications in Research and Drug Development

4-Methylcyclohexanone is a versatile building block in organic synthesis, particularly valued in the pharmaceutical industry.[\[12\]](#)[\[16\]](#)

- **Pharmaceutical Intermediate:** It is a key intermediate in the production of various pharmaceutical agents.[\[12\]](#) Notably, it is used in the synthesis of Glimepiride, a medication for treating type 2 diabetes mellitus, and methyl nitrosourea, a compound used in biochemical and cytotoxic research.[\[3\]](#)[\[16\]](#) Its role as an intermediate for antineoplastic (anti-cancer) drugs highlights its importance in developing life-saving treatments.[\[12\]](#)
- **Chemical Synthesis Building Block:** The predictable reactivity of its ketone group and the stability of the cyclohexanone ring make it highly advantageous for constructing complex molecular scaffolds that form the basis of new drug candidates.[\[16\]](#) It was used in the synthesis of the pinguisane-type sesquiterpenoid acutifolone A.[\[5\]](#)
- **Other Industrial Uses:** Beyond pharmaceuticals, it serves as an intermediate in the synthesis of liquid crystals for display technologies and is used as a flavoring agent and in the fragrance industry.[\[3\]](#)[\[12\]](#)



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Applications of **4-Methylcyclohexanone**.

Safety and Handling

4-Methylcyclohexanone is classified as a flammable liquid and is harmful if swallowed.[4][17] Proper safety precautions are essential when handling this compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids	GHS02	Warning	H226: Flammable liquid and vapor.[4][17]
Acute toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.[4][17]

Precautionary Statements & Handling:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[4][17] Use explosion-proof electrical/ventilating/lighting equipment.[17] Wear protective gloves, clothing, and eye/face protection.[17] Wash skin thoroughly after handling and do not eat, drink, or smoke when using this product.[4][17]

- Storage: Store in a cool, dry, well-ventilated place away from incompatible substances like strong oxidizing agents, strong bases, and strong reducing agents.[17][18] Keep the container tightly closed.[17][18]
- First Aid:
 - If Swallowed: Call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[17][18]
 - If on Skin: Remove all contaminated clothing immediately. Rinse skin with water/shower.[17][18]
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[17][18]
 - If in Eyes: Immediately flush eyes with running water for at least 15 minutes.[17]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[17]

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